

Preparing Binifibrate Stock Solutions in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: Binifibrate

Cat. No.: B1667087

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Abstract

This document provides a comprehensive guide for the preparation of **binifibrate** stock solutions using dimethyl sulfoxide (DMSO) as the solvent. **Binifibrate**, a fibrate derivative, is utilized in research for its potential in regulating lipid metabolism. Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This application note details the necessary materials, a step-by-step protocol, and important safety considerations. Furthermore, it includes a summary of **binifibrate**'s relevant physicochemical properties and graphical representations of the experimental workflow and the pertinent PPAR α signaling pathway.

Introduction

Binifibrate is a hypolipidemic agent belonging to the fibrate class of drugs.^{[1][2][3]} It is structurally composed of two nicotinic acid moieties and one clofibric acid moiety esterified to a glycerol backbone.^{[1][3]} Like other fibrates, **binifibrate**'s therapeutic effects are primarily mediated through the activation of Peroxisome Proliferator-Activated Receptor alpha (PPAR α), a nuclear receptor that plays a key role in the regulation of lipid and glucose homeostasis. The preparation of a stable and accurately concentrated stock solution is the foundational step for a wide range of in vitro and in vivo studies. DMSO is a commonly used solvent for dissolving many organic compounds for biological assays. This guide provides a standardized protocol to ensure the consistent preparation of **binifibrate** stock solutions.

Physicochemical Properties of Binifibrate

A thorough understanding of the physicochemical properties of a compound is essential for the accurate preparation of solutions. The key properties of **binifibrate** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₅ H ₂₃ ClN ₂ O ₇	[1][2][4]
Molecular Weight	498.92 g/mol	[1][2][4][5]
Appearance	Solid (assumed)	N/A
Solubility in DMSO	Data not explicitly available; however, related fibrates like fenofibrate and bezafibrate are soluble in DMSO at concentrations of 15 mg/mL and 30 mg/mL, respectively.	[6][7][8]

Note: Due to the lack of specific data on **binifibrate**'s solubility in DMSO, it is recommended to start with a conservative concentration and visually inspect for complete dissolution. If precipitates are observed, gentle warming or sonication may aid in dissolution.

Experimental Protocol: Preparation of a 10 mM Binifibrate Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **binifibrate** in DMSO. The concentration can be adjusted based on specific experimental needs by modifying the amount of **binifibrate** and DMSO accordingly.

Materials

- **Binifibrate** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Optional: Water bath or sonicator

Procedure

- Calculate the required mass of **Binifibrate**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass of **binifibrate** is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 498.92 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass} = 4.99 \text{ mg}$
- Weighing the **Binifibrate**:
 - Tare a sterile microcentrifuge tube or vial on a calibrated analytical balance.
 - Carefully weigh out 4.99 mg of **binifibrate** powder into the tared tube.
- Adding DMSO:
 - Using a calibrated pipette, add 1 mL of anhydrous DMSO to the tube containing the **binifibrate** powder.
- Dissolution:
 - Cap the tube securely and vortex the solution until the **binifibrate** is completely dissolved.
 - Visually inspect the solution against a light source to ensure there are no visible particles.

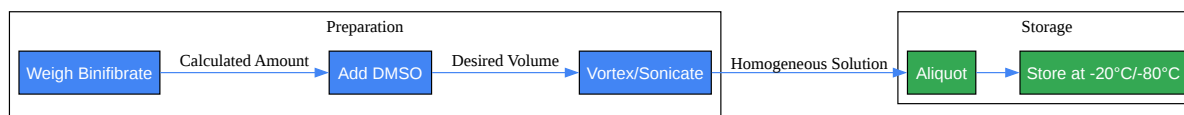
- If the compound does not readily dissolve, gentle warming in a 37°C water bath or brief sonication can be applied.
- Storage:
 - For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C in tightly sealed tubes. Information on the stability of similar compounds suggests that solutions in DMSO can be stored for at least one month at -20°C and for up to six months at -80°C.[9]

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **binifibrate** and DMSO.
- Perform all weighing and solution preparation steps in a well-ventilated area or a chemical fume hood.
- DMSO is a potent solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.
- Consult the Safety Data Sheet (SDS) for both **binifibrate** and DMSO for detailed safety information.

Diagrams

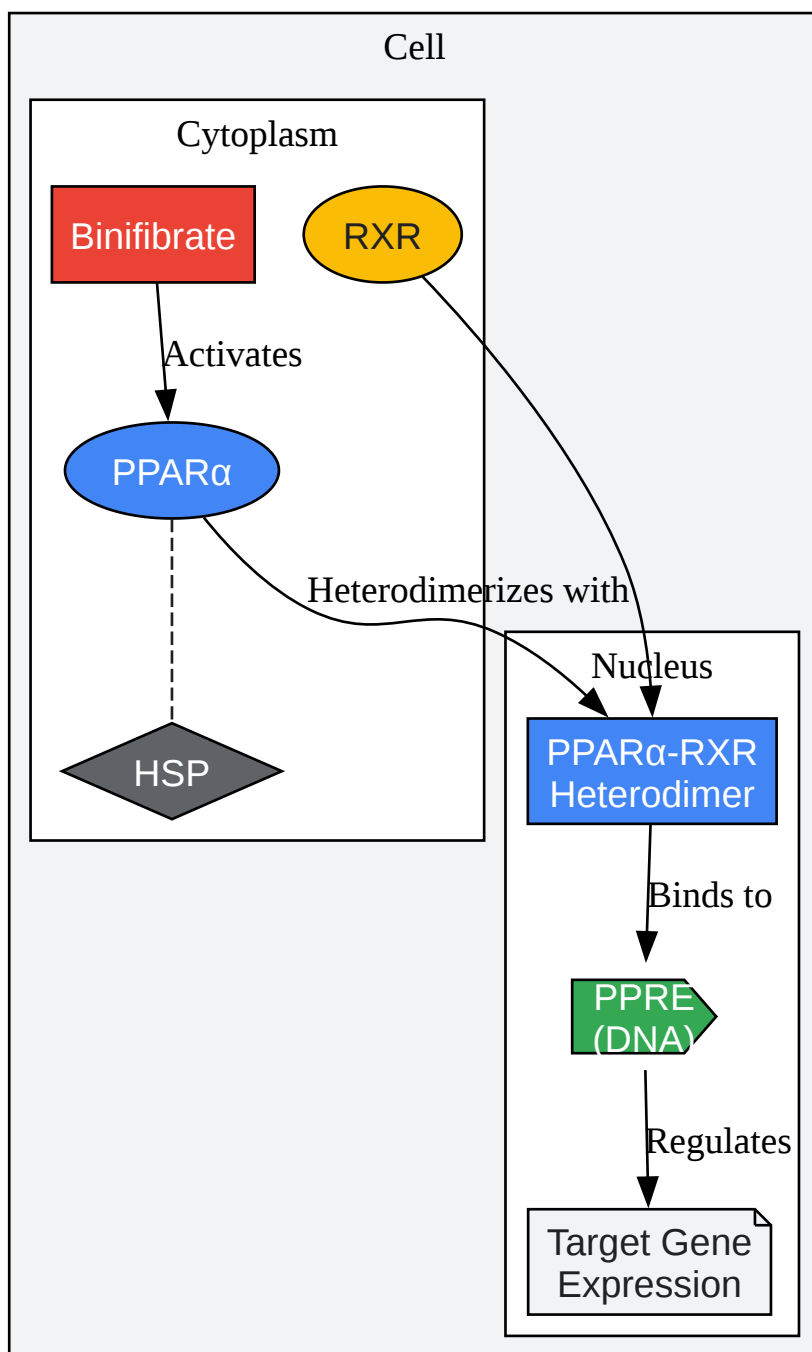
Experimental Workflow



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Caption: Workflow for **Binifibrate** Stock Solution Preparation.

PPAR α Signaling Pathway



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Caption: Simplified PPAR α Signaling Pathway Activation by **Binifibrate**.

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